

Source and Identity of Haploside C

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Compound Focus: Haploside C

CAS No.: 108279-04-5

Cat. No.: S3026230

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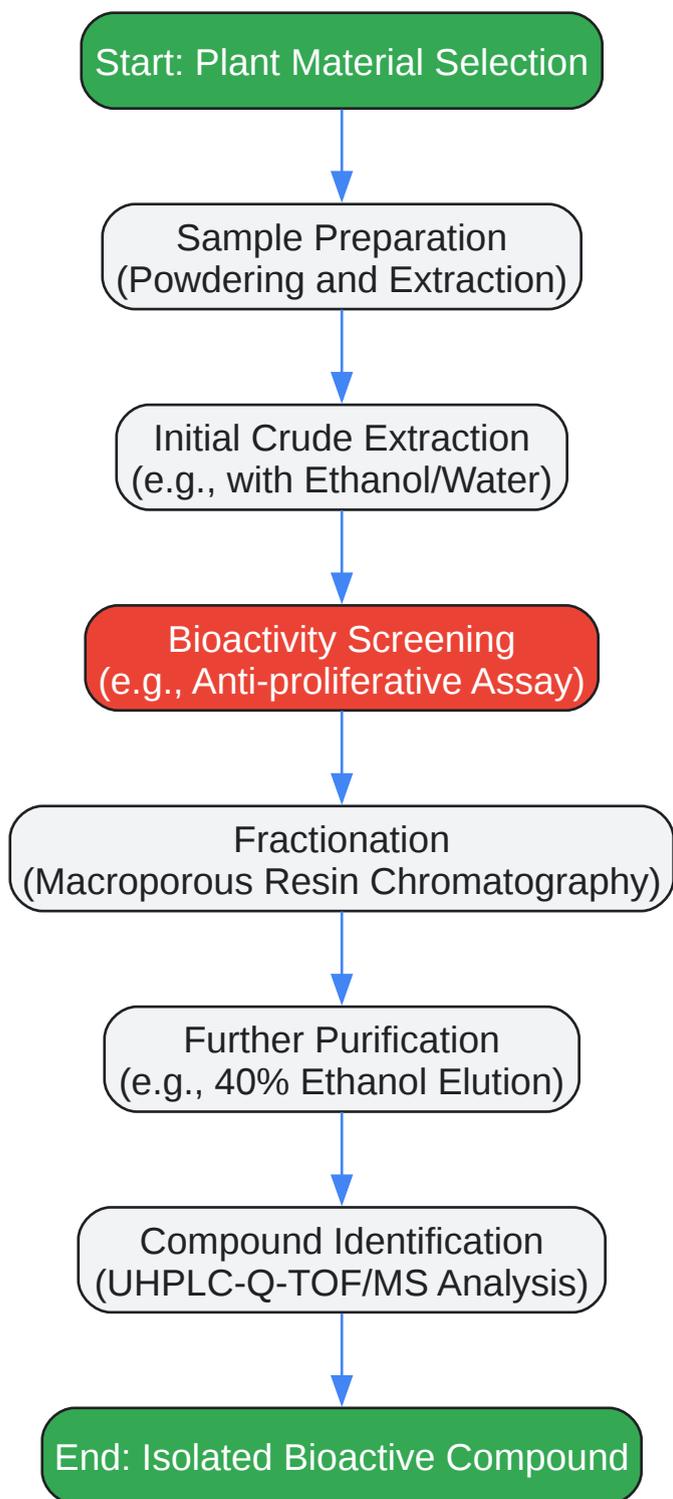
Haploside C is a flavonoid compound that was first isolated from the aerial parts of the plant *Haplophyllum perforatum* [1] [2]. Chemically, it is an acylated glycoside of limocitrin. Its specific structure has been identified as **3,4',5,7-tetrahydroxy-3',8-dimethoxyflavone 7-O-[O- α -L-rhamnopyranosyl-(1 \rightarrow 2)-(6''-O-acetyl- β -D-glucopyranoside)]** [1].

Reported Biological Activity

The primary biological activity reported for **Haploside C** is a **pronounced hypoazotemic action** [1]. This means it has been found to effectively reduce the concentration of nitrogenous waste compounds, such as urea, in the blood. This property suggests potential for therapeutic application in conditions like hyperazotemia.

Framework for Bioactivity-Guided Isolation

Although a direct protocol for **Haploside C** is not available, the following workflow summarizes a modern, bioactivity-guided approach for isolating bioactive phenolic compounds from plant material, which would be applicable for its extraction. The general method is adapted from a study on isolating anti-proliferative phenolics from *Citrus aurantium* L. [3].



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The table below outlines the key parameters for the macroporous resin chromatography step, which is critical for purifying the target compounds after the initial extraction [3].

Parameter	Description/Value
Resin Type	AB-8 macroporous resin
Sample Loading	Phenolic-rich crude extract
Elution Solvent	Ethanol in water (gradient)
Key Active Fractions	40% and 60% ethanol eluants
Analysis of Fractions	UHPLC-Q-TOF/MS

Key Analytical Techniques for Identification

The characterization of **Haploside C** and similar novel compounds relies heavily on advanced analytical techniques. The following methods are essential for confirming the identity and structure of the isolated compound [3] [1]:

- **Ultra-High Performance Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (UHPLC-Q-TOF/MS):** This technique is used for the tentative identification of compounds in a complex mixture based on their precise mass and fragmentation pattern [3].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The full structural elucidation, including the specific sugar linkages and methoxy group positions in **Haploside C**, was determined using NMR analysis [1].

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References

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